

# physical and chemical properties of lepidimoide

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## Compound of Interest

Compound Name: *Lepidimoide*

Cat. No.: *B1260563*

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## An In-depth Technical Guide to Lepidimoide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided herein is based on publicly available scientific literature.

**Lepidimoide** is a specialized plant-derived compound, and further research may be required for a complete toxicological and pharmacological profile.

## Executive Summary

**Lepidimoide** is a naturally occurring allelopathic substance first isolated from the mucilage of germinated cress seeds (*Lepidium sativum* L.).<sup>[1][2]</sup> It is chemically identified as sodium 2-O-rhamnopyranosyl-4-deoxy-threo-hex-4-enopyranosiduronate.<sup>[1][2]</sup> This disaccharide has demonstrated significant biological activity, notably promoting shoot growth while inhibiting root growth in various plant species.<sup>[1][2]</sup> Its unique structure, featuring an  $\alpha,\beta$ -unsaturated carboxylate bonded to rhamnose, is crucial for its activity.<sup>[3]</sup> While originally studied in the context of plant biology, its bioactive properties suggest potential for further investigation in broader pharmacological applications. This document provides a comprehensive overview of the known physical and chemical properties of **lepidimoide**, details on its isolation and synthesis, and outlines its biological effects based on current research.

## Physical and Chemical Properties

Quantitative data on the physicochemical properties of **lepidimoide** are limited in the available literature. The compound is typically isolated as an amorphous powder.<sup>[1]</sup>

Table 1: Physical Properties of **Lepidimoide**

Property	Value	Source
Physical State	Amorphous Powder	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in water	Implied from isolation protocols

Table 2: Chemical Properties of **Lepidimoide**

Property	Value	Source
Chemical Name	Sodium 2-O-rhamnopyranosyl-4-deoxy-threo-hex-4-enopyranosiduronate	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NaO <sub>9</sub> (Sodium Salt)	Inferred from structure
Structure	A uronic acid derivative with an α,β-unsaturated carboxylate bonded to rhamnose via an α-glucoside linkage and a double bond at the C-4,5 position. <a href="#">[3]</a>	<a href="#">[3]</a>
Isomerism	Can be epimerized to epi-lepidimoide in alkaline media. <a href="#">[4]</a>	<a href="#">[4]</a>

## Experimental Protocols

### Isolation of Lepidimoide from Cress Seeds

This protocol is based on the methodology described in the initial isolation of **lepidimoide**.

- **Seed Germination and Mucilage Collection:** Germinate *Lepidium sativum* seeds on a suitable substrate to induce mucilage production. Collect the mucilage exudate.
- **Extraction:** The crude mucilage is subjected to extraction to separate the compound of interest.

- Purification: The extract is purified using a series of chromatographic techniques to yield **lepidimoide** as an amorphous powder.
- Identification: The final product is identified and characterized using mass spectrometry, nuclear magnetic resonance (NMR), and infrared (IR) spectroscopy.<sup>[1][2]</sup>

## Synthesis of Lepidimoide from Okra Mucilage

A more convenient synthesis method has been developed using okra mucilage.

- Source Material: Utilize mucilage from the fruit of okra (*Hibiscus esculentus* L.).<sup>[4]</sup>
- Chemical Synthesis: The detailed, multi-step total synthesis from D-glucose and L-rhamnose is complex.<sup>[4]</sup> A simplified method from okra mucilage has been established, which also yields the isomer epi-**lepidimoide** as a byproduct.<sup>[4]</sup>
- Structural Analysis: The synthesized compound and its isomer are confirmed by spectral analysis.<sup>[4]</sup>

## Bioactivity Assay: *Amaranthus caudatus* Hypocotyl Elongation Test

This assay is used to determine the growth-promoting activity of **lepidimoide** and its analogues.

- Plant Material: Use etiolated seedlings of *Amaranthus caudatus* L.
- Treatment: Apply **lepidimoide** at various concentrations (starting from 3  $\mu\text{M}$ ) to the seedlings.<sup>[1]</sup>
- Incubation: Incubate the seedlings under controlled conditions.
- Measurement: Measure the elongation of the hypocotyls and the growth of the roots.
- Analysis: Compare the growth of treated seedlings to a control group to determine the concentration-dependent effects. **Lepidimoide** has been shown to promote hypocotyl growth at concentrations above 3  $\mu\text{M}$  and inhibit root growth at concentrations exceeding 100  $\mu\text{M}$ .<sup>[1]</sup>

## Biological Activity and Mechanism of Action

**Lepidimoide** exhibits a dual biological activity on plants, promoting shoot growth while inhibiting root growth.<sup>[1]</sup> Its growth-promoting activity in hypocotyls has been reported to be 20 to 30 times greater than that of gibberellic acid.<sup>[1]</sup>

The structure-activity relationship studies have revealed key features for its biological function:

- The uronic acid derivative with an  $\alpha,\beta$ -unsaturated carboxylate is essential.<sup>[3]</sup>
- The  $\alpha$ -glucoside linkage to rhamnose is critical.<sup>[3]</sup>
- A double bond at the C-4,5 position in the uronic acid is important for high activity.<sup>[3]</sup>

Interestingly, the component sugars,  $\alpha$ -D-galacturonic acid and L-(+)-rhamnose, show little to no activity on their own.<sup>[3]</sup> Acetylated **lepidimoide** showed higher activity, while methylated versions were inactive.<sup>[3]</sup> The sugar alcohol form of **lepidimoide** demonstrated the highest activity among the studied analogues.<sup>[3]</sup> Both **lepidimoide** and its isomer, epi-**lepidimoide**, exhibit similar high activity in hypocotyl elongation tests.<sup>[4]</sup>

While the primary research on **lepidimoide** focuses on its allelopathic effects in plants, the broader *Lepidium* genus is known for a variety of bioactive compounds with potential therapeutic applications, including antimicrobial and antioxidant activities.<sup>[5][6][7]</sup>

## Visualizations

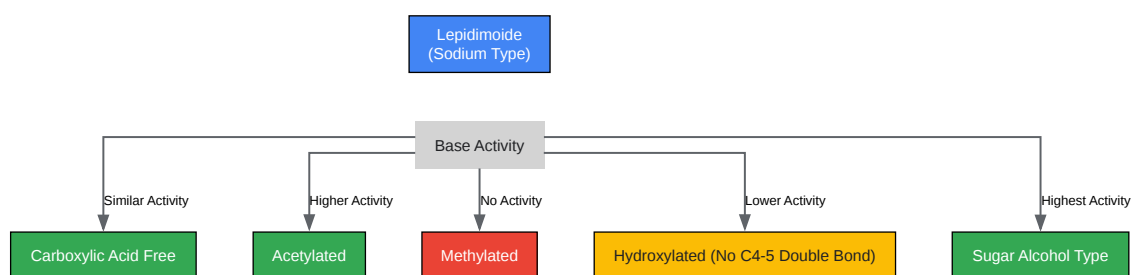
### Logical Flow of Lepidimoide Isolation and Characterization



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Caption: Workflow for the isolation and identification of **lepidimoide**.

## Structure-Activity Relationship of Lepidimoide Analogues



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Caption: Biological activity of **lepidimoide** analogues.

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